

Comprehensive Analytical Strategies for the Characterization of Benzothiazine Derivatives

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Compound of Interest

Compound Name: *2H-1,2-Benzothiazin-3(4H)-one, 1,1-dioxide*

CAS No.: 27363-39-9

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Abstract: This document provides a detailed guide to the essential analytical methodologies for the comprehensive characterization of benzothiazine derivatives, a class of heterocyclic compounds with significant and diverse pharmacological properties.^{[1][2]} As their therapeutic applications expand, rigorous analytical characterization becomes paramount for ensuring safety, efficacy, and quality in drug development and manufacturing. This guide moves beyond simple procedural lists, offering in-depth explanations for methodological choices, field-proven protocols, and the integration of various techniques to build a complete analytical profile. We will cover chromatographic separations, spectroscopic structural elucidation, and the development of stability-indicating methods, all grounded in authoritative standards and practices.

Introduction: The Analytical Imperative for Benzothiazines

Benzothiazines are a core scaffold in medicinal chemistry, with derivatives exhibiting activities such as antihypertensive, anti-inflammatory, and anticancer properties.[2][3] The unique arrangement of nitrogen and sulfur within the fused ring system confers specific physicochemical characteristics that govern their biological function and stability.[2][4] Consequently, a multi-faceted analytical approach is not merely a regulatory requirement but a scientific necessity to:

- **Confirm Chemical Identity and Structure:** Unambiguously verify the molecular structure of newly synthesized derivatives.
- **Determine Purity and Quantify Impurities:** Identify and measure the levels of process-related impurities and potential degradation products.
- **Assess Stability:** Understand how the molecule behaves under various environmental stresses to predict its shelf-life and establish appropriate storage conditions.[5][6]
- **Support Formulation Development:** Provide data that informs the selection of excipients and manufacturing processes to ensure the stability of the final drug product.[6][7]

This guide is structured to walk researchers through the logical workflow of characterization, from initial structural confirmation to the development of robust, validated quality control methods.

Chromatographic Methods: The Cornerstone of Separation and Quantification

Chromatography is indispensable for separating benzothiazine derivatives from impurities, metabolites, and other matrix components. High-Performance Liquid Chromatography (HPLC) is the predominant technique due to its versatility and applicability to a wide range of polar and nonpolar compounds.[8]

High-Performance Liquid Chromatography (HPLC)

Principle & Rationale: Reversed-phase HPLC (RP-HPLC) is the most common mode used for benzothiazines. The nonpolar stationary phase (typically C8 or C18) retains the moderately nonpolar benzothiazine scaffold through hydrophobic interactions. A polar mobile phase, usually a mixture of an aqueous buffer and an organic modifier like acetonitrile or methanol, is

used to elute the compounds. By adjusting the ratio of the organic modifier, one can control the retention time and achieve separation from related substances.[9] The choice of a C18 column is often preferred for its strong hydrophobic retention, which is effective for many benzothiazine structures.[10][11]

Detector Selection: A UV-Vis detector is standard, as the conjugated aromatic system of benzothiazines exhibits strong absorbance.[12] The detection wavelength is chosen at an absorption maximum (λ_{max}) to ensure high sensitivity; for many benzothiazines like Diltiazem, this is around 240 nm.[9][10][13] A Diode Array Detector (DAD) is highly recommended as it provides spectral data for peak purity assessment and can help in the initial identification of unknown peaks.

Table 1: Typical RP-HPLC Method Parameters for Benzothiazine Analysis

Parameter	Typical Setting	Rationale & Expert Insights
Column	C18 or C8 (e.g., 250 x 4.6 mm, 5 µm)	C18 offers greater retention for hydrophobic compounds. The 5 µm particle size provides a good balance between efficiency and backpressure. [9] [10]
Mobile Phase	A: Aqueous buffer (e.g., 0.05% TFA, Phosphate buffer) B: Acetonitrile or Methanol	Acetonitrile is often preferred for its lower viscosity and UV cutoff. A buffer is used to control the ionization state of acidic/basic functional groups, ensuring consistent retention times. Trifluoroacetic acid (TFA) is a common ion-pairing agent that improves peak shape. [10]
Elution Mode	Isocratic or Gradient	Isocratic elution is simpler and more robust for routine QC of a single compound. [9] Gradient elution is necessary for separating complex mixtures of the parent drug and multiple impurities with different polarities, especially in stability studies. [14]
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm i.d. column that provides efficient separation within a reasonable analysis time. [9] [10]
Detection	UV/DAD at ~230-240 nm	This range corresponds to a common absorption maximum for the benzothiazine

chromophore, providing high sensitivity.[\[12\]](#)[\[13\]](#)

Column Temp.

25-30 °C

Maintaining a constant temperature ensures reproducible retention times.

Protocol 1: RP-HPLC for Purity Determination of a Benzothiazine Derivative (e.g., Diltiazem HCl)

This protocol is a representative example based on established methods for Diltiazem analysis.[\[9\]](#)[\[10\]](#)

- Mobile Phase Preparation:
 - Mobile Phase A: Prepare a 0.05% (v/v) solution of trifluoroacetic acid (TFA) in HPLC-grade water.
 - Mobile Phase B: Prepare a 0.05% (v/v) solution of TFA in HPLC-grade methanol.[\[10\]](#)
 - Filter both phases through a 0.45 µm membrane filter and degas for 15 minutes in an ultrasonic bath.
- Standard Solution Preparation (e.g., 30 µg/mL):
 - Accurately weigh approximately 15 mg of the benzothiazine reference standard and transfer to a 100 mL volumetric flask.
 - Add 50 mL of methanol and sonicate for 10 minutes to dissolve.[\[10\]](#)
 - Dilute to volume with water and mix well. This is the stock solution.
 - Pipette 10 mL of the stock solution into a 50 mL volumetric flask and dilute to the mark with water.[\[10\]](#)
 - Filter the final solution through a 0.45 µm syringe filter before injection.
- Sample Solution Preparation (from Tablets):

- Weigh and finely powder 20 tablets to determine the average tablet weight.
- Transfer an amount of powder equivalent to 30 mg of the active ingredient to a 100 mL volumetric flask.
- Add 50 mL of methanol, sonicate for 10 minutes, then dilute to the mark with water.[\[10\]](#)
- Filter the solution through a suitable filter paper.
- Pipette 5 mL of the filtered solution into a 50 mL volumetric flask and dilute to the mark with water.[\[10\]](#)
- Filter the final solution through a 0.45 µm syringe filter before injection.
- Chromatographic Conditions:
 - Column: Purospher Star® C18 (150 x 4.6 mm, 5 µm).[\[10\]](#)
 - Mobile Phase: 44:56 (v/v) mixture of Mobile Phase A and Mobile Phase B.[\[10\]](#)
 - Flow Rate: 1.0 mL/min.[\[10\]](#)
 - Injection Volume: 20 µL.
 - Detector: DAD at 240 nm.[\[10\]](#)
 - Run Time: 14 minutes.[\[10\]](#)
- System Suitability Test (SST):
 - Inject the standard solution five times.
 - The relative standard deviation (RSD) for the peak area should be $\leq 2.0\%$.
 - Other parameters like tailing factor and theoretical plates should meet the predefined criteria as per internal SOPs or pharmacopeial standards.
- Analysis and Calculation:

- Inject the standard and sample solutions.
- Calculate the percentage purity or assay by comparing the peak area of the sample to that of the reference standard.

Liquid Chromatography-Mass Spectrometry (LC-MS)

Principle & Rationale: LC-MS couples the separation power of HPLC with the detection specificity and sensitivity of mass spectrometry. It is the gold standard for identifying unknown impurities and degradation products. After separation on the LC column, the eluent is directed to an ion source (typically Electrospray Ionization, ESI) which generates charged molecules that are then analyzed by the mass spectrometer. ESI is a soft ionization technique, often leaving the parent molecule intact as a protonated molecule $[M+H]^+$, providing direct molecular weight information.^[15]

Application to Benzothiazines: For benzothiazine derivatives, LC-MS is invaluable for:

- **Confirming Molecular Weight:** Verifying the mass of the synthesized compound.
- **Identifying Impurities:** Providing the molecular weights of unknown peaks from an HPLC chromatogram.
- **Structural Elucidation:** Using tandem MS (MS/MS), one can fragment the parent ion to obtain structural information about the molecule, helping to pinpoint the location of a modification or degradation.^[15]

Protocol 2: LC-MS for Identification of Benzothiazine-Related Impurities

- **LC Conditions:** Use an HPLC method similar to Protocol 1, but ensure the mobile phase is compatible with MS (e.g., use volatile buffers like formic acid or ammonium acetate instead of non-volatile phosphate buffers).^[16]
- **MS Parameter Setup (Example using ESI):**
 - **Ionization Mode:** ESI Positive. The nitrogen atoms in the benzothiazine ring are readily protonated. Some derivatives may require ESI Negative.^{[16][17]}

- Ion Spray Voltage: ~4200 V.[16]
- Ion Source Temperature: 120 °C.[16]
- Scan Range: m/z 50-1000 (or a range appropriate for the expected molecular weights).
- Data Acquisition: Full scan mode to detect all ions. For targeted analysis, use Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for higher sensitivity.[16]
- Analysis:
 - Inject a sample containing the benzothiazine derivative and its impurities.
 - Correlate the peaks in the total ion chromatogram (TIC) with the peaks from the UV chromatogram.
 - Extract the mass spectrum for each impurity peak to determine its $[M+H]^+$ and thereby its molecular weight.
 - Perform MS/MS on the impurity's parent ion to obtain fragmentation patterns for structural investigation.

Spectroscopic Methods: Unveiling the Molecular Architecture

Spectroscopic techniques are essential for the primary structural elucidation and confirmation of benzothiazine derivatives.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle & Rationale: NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. ^1H NMR gives information on the number, environment, and connectivity of protons, while ^{13}C NMR provides similar information for carbon atoms. For benzothiazines, NMR is used to confirm the correct formation of the heterocyclic ring system and the position of substituents.[1][18][19] Two-dimensional NMR techniques (like COSY and HMBC) can be used to definitively assign all proton and carbon signals.[20]

Key Spectral Features for Benzothiazines:

- ^1H NMR: Aromatic protons typically appear in the range of δ 7.0-8.5 ppm.[1][18] Protons on aliphatic side chains will appear further upfield. The chemical shifts and coupling constants are highly diagnostic of the substitution pattern on the benzene ring.
- ^{13}C NMR: Aromatic carbons resonate between δ 110-150 ppm. Carbonyl carbons (if present) appear downfield (>160 ppm).

Fourier-Transform Infrared (FT-IR) Spectroscopy

Principle & Rationale: FT-IR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. It is a rapid and simple technique to confirm the presence of key structural motifs.[1][21]

Key Vibrational Frequencies for Benzothiazines:

- Aromatic C-H stretch: $\sim 3000\text{-}3100\text{ cm}^{-1}$. [1]
- Aliphatic C-H stretch: $\sim 2850\text{-}2960\text{ cm}^{-1}$. [1]
- C=O stretch (carbonyl): $\sim 1650\text{-}1780\text{ cm}^{-1}$ (highly diagnostic if present). [1]
- C=N stretch: $\sim 1580\text{-}1620\text{ cm}^{-1}$. [18]
- S=O stretch (sulfone/sulfoxide): $\sim 1150\text{ cm}^{-1}$ and $\sim 1330\text{ cm}^{-1}$ (strong bands, confirms oxidation state of sulfur). [18]

UV-Visible Spectroscopy

Principle & Rationale: UV-Vis spectroscopy measures the absorption of UV or visible light by a molecule, which corresponds to electronic transitions within chromophores. The fused aromatic system of benzothiazines acts as a chromophore, making this technique suitable for quantitative analysis based on the Beer-Lambert Law.[22][23] It is a simple, low-cost method widely used in quality control.[24][25]

Protocol 3: UV-Vis Spectrophotometric Assay

- Solvent Selection: Choose a solvent in which the compound is stable and soluble, and that is transparent in the measurement region (e.g., methanol, ethanol).

- Determine λ_{max} : Prepare a dilute solution of the benzothiazine derivative and scan the absorbance from 200-400 nm to find the wavelength of maximum absorbance (λ_{max}).
- Prepare a Calibration Curve:
 - Prepare a series of at least five standard solutions of known concentrations spanning the expected sample concentration.
 - Measure the absorbance of each standard at λ_{max} .
 - Plot a graph of absorbance versus concentration. It should be linear with a correlation coefficient (r^2) ≥ 0.999 .
- Sample Analysis:
 - Prepare a sample solution with a concentration that falls within the linear range of the calibration curve.
 - Measure its absorbance at λ_{max} .
 - Determine the concentration of the sample from the calibration curve equation.

Stability-Indicating Method Development: Forced Degradation Studies

A critical component of drug development is demonstrating that an analytical method is "stability-indicating," meaning it can accurately measure the active ingredient without interference from any degradation products.^{[5][6]} This is achieved through forced degradation studies.

Principle & Rationale: The drug substance is intentionally exposed to stress conditions more severe than those it would encounter during storage to accelerate degradation.^{[5][26]} The goal is to generate a modest amount of degradation (typically 5-20%) to ensure that potential degradation products are formed at detectable levels.^[6] The resulting stressed samples are then analyzed by the proposed analytical method (e.g., HPLC) to prove that the newly formed impurity peaks are well-resolved from the main drug peak.

Workflow for Forced Degradation and Method Validation



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Caption: Workflow for developing a stability-indicating method.

Protocol 4: General Procedure for Forced Degradation

- Preparation: Prepare solutions of the drug substance in a suitable solvent (e.g., methanol:water) at a known concentration (e.g., 1 mg/mL).
- Acid/Base Hydrolysis:
 - To separate aliquots of the drug solution, add an equal volume of 0.1 M HCl and 0.1 M NaOH, respectively.
 - Keep the samples at room temperature or heat gently (e.g., 60°C) for a specified time (e.g., 2-8 hours), monitoring the degradation by HPLC.
 - After the target degradation is achieved, neutralize the samples before analysis.
- Oxidative Degradation:
 - Add 3% hydrogen peroxide (H₂O₂) to an aliquot of the drug solution.
 - Store the sample at room temperature, protected from light, and monitor until target degradation is achieved.
- Thermal Degradation:
 - Expose the solid drug substance and a solution of the drug to dry heat (e.g., 80°C) in an oven.
- Photolytic Degradation:
 - Expose the solid drug substance and a solution of the drug to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as specified in ICH guideline Q1B.[26] A control sample should be kept in the dark.
- Analysis: Analyze all stressed samples, along with an unstressed control, using the developed HPLC method. The method is considered stability-indicating if all degradation

product peaks are adequately resolved from the parent peak and from each other (Resolution > 1.5). Peak purity analysis using a DAD should be performed to confirm that the parent peak is spectrally pure in all stressed samples.

Conclusion

The characterization of benzothiazine derivatives requires a systematic and integrated analytical approach. The combination of chromatographic techniques for separation and quantification, spectroscopic methods for structural elucidation, and forced degradation studies for developing stability-indicating assays provides the comprehensive data package required by researchers and regulatory bodies. The protocols and rationale presented in this guide offer a robust framework for scientists in the pharmaceutical industry to ensure the quality, safety, and efficacy of this important class of therapeutic agents. Adherence to validation principles, such as those outlined by the International Council for Harmonisation (ICH), is essential at every stage of method development.[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)

References

- Development and validation of a stability indicating HPLC method to determine diltiazem hydrochloride in tablets and compounded capsules. SciELO. Available at: [\[Link\]](#)
- simple hplc validated method for the determination of diltiazem hydrochloride in human plasma. ResearchGate. Available at: [\[Link\]](#)
- Analytical Method Development and Validation for the Estimation of Diltiazem Hydrochloride in Bulk and Pharmaceutical Dosage Form by RP- HPLC. Int J Pharm Chem Anal. Available at: [\[Link\]](#)
- High-performance liquid chromatography method for assay of diltiazem hydrochloride and its related compounds in bulk drug and finished tablets. PubMed. Available at: [\[Link\]](#)
- HPLC method development for the simultaneous determination and validation of Diltiazem hydrochloride and its major metabolite de. Der Pharma Chemica. Available at: [\[Link\]](#)
- ICH Q2(R1) Analytical Method Validation. Scribd. Available at: [\[Link\]](#)

- ICH harmonised tripartite guideline - validation of analytical procedures: text and methodology q2(r1). ICH. Available at: [\[Link\]](#)
- Q2(R1) Validation of Analytical Procedures: Text and Methodology Guidance for Industry. FDA. Available at: [\[Link\]](#)
- ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology. ECA Academy. Available at: [\[Link\]](#)
- Quality Guidelines. ICH. Available at: [\[Link\]](#)
- Screening procedure for detection of diuretics and uricosurics and/or their metabolites in human urine using gas chromatography-mass spectrometry after extractive methylation. PubMed. Available at: [\[Link\]](#)
- Benzothiazole and Derivatives by LC-MS-MS. MAC-MOD Analytical. Available at: [\[Link\]](#)
- Analysis of diuretic doping agents by HPLC screening and GC-MSD confirmation. PubMed. Available at: [\[Link\]](#)
- Synthesis of dimeric 1,2-benzothiazine 1,1-dioxide scaffolds: molecular structures, Hirshfeld surface analysis, DFT and enzyme inhibition studies. PMC. Available at: [\[Link\]](#)
- 2,1-Benzothiazine – (quinolin/thiophen)yl hydrazone frameworks as new monoamine oxidase inhibitory agents; synthesis, in vitro and in silico investigation. PMC. Available at: [\[Link\]](#)
- Bioactive Thiazine and Benzothiazine Derivatives: Green Synthesis Methods and Their Medicinal Importance. PMC. Available at: [\[Link\]](#)
- Aromatic parts of the ^1H NMR spectra (CDCl_3) of benzothiazines 1 (a) and 2 (b). ResearchGate. Available at: [\[Link\]](#)
- Synthesis, Characterization and Antioxidant Activity of Novel 2-Aryl Benzothiazole Derivatives. Der Pharma Chemica. Available at: [\[Link\]](#)

- 2,1-Benzothiazine – (quinolin/thiophen)yl hydrazone frameworks as new monoamine oxidase inhibitory agents; synthesis, in vitro and in silico investigation. RSC Publishing. Available at: [\[Link\]](#)
- Simultaneous determination of benzotriazole and benzothiazole derivatives in aqueous matrices by mixed-mode solid-phase extraction followed by liquid chromatography–tandem mass spectrometry. PubMed. Available at: [\[Link\]](#)
- Determination of benzothiazoles from complex aqueous samples by liquid chromatography–mass spectrometry following solid-phase extraction. PubMed. Available at: [\[Link\]](#)
- Detection of thiazide-based diuretics in equine urine by liquid chromatography/mass spectrometry. PubMed. Available at: [\[Link\]](#)
- Synthesis, Characterization and Evaluation of Antioxidant Activity of Some New Benzothiazine Derivatives. International Journal of Drug Design and Discovery. Available at: [\[Link\]](#)
- Preparation and Characterization of some new Benzothiazole-Heterocyclic Derivatives. ResearchGate. Available at: [\[Link\]](#)
- Liquid chromatographic determination of some thiazide diuretics in pharmaceuticals with a sodium dodecyl sulfate mobile phase. ResearchGate. Available at: [\[Link\]](#)
- Development of forced degradation and stability indicating studies of drugs—A review. ResearchGate. Available at: [\[Link\]](#)
- Forced Degradation – A Review. ResearchGate. Available at: [\[Link\]](#)
- Pharmaceutical Forced Degradation Studies with Regulatory Consideration. Asian Journal of Research in Pharmaceutical Sciences. Available at: [\[Link\]](#)
- Structures of 1,2-benzothiazine-based drugs. ResearchGate. Available at: [\[Link\]](#)
- Synthesis, structural characterization and antimycobacterial evaluation of several halogenated non-nitro benzothiazinones. PMC. Available at: [\[Link\]](#)

- LC-MS/MS Analysis of Urinary Benzodiazepines and Z-drugs via a Simplified, Mixed-Mode Sample Preparation Strategy. Waters. Available at: [\[Link\]](#)
- Novel 8-trifluoromethylquinobenzothiazines—Synthesis and Evaluation for Antiproliferative and Antibacterial Activity. MDPI. Available at: [\[Link\]](#)
- Forced Degradation Studies. SciSpace. Available at: [\[Link\]](#)
- Forced degradation studies for Drug Substances and Drug Products- Scientific and Regulatory Considerations. PharmaInfo. Available at: [\[Link\]](#)
- Structures and protonation constants of the thiazide diuretics. ResearchGate. Available at: [\[Link\]](#)
- Special Issue: Sulfur-Nitrogen Heterocycles. PMC. Available at: [\[Link\]](#)
- Method Development and Validation of UV Spectro Photometric Method for Determination of Diazepam in its Pure and Pharmaceutical. ARC Journals. Available at: [\[Link\]](#)
- Synthesis of dimeric 1,2-benzothiazine 1,1-dioxide scaffolds: molecular structures, Hirshfeld surface analysis, DFT and enzyme inhibition studies. RSC Publishing. Available at: [\[Link\]](#)
- A Review: Medicinally Important Nitrogen Sulphur Containing Heterocycles. Research Square. Available at: [\[Link\]](#)
- A Review: Medicinally Important Nitrogen Sulphur Containing Heterocycles. ResearchGate. Available at: [\[Link\]](#)
- Theoretical FT-IR spectrum of benzothiazole. ResearchGate. Available at: [\[Link\]](#)
- Analytical Methods Used for the Detection and Quantification of Benzodiazepines. PMC. Available at: [\[Link\]](#)
- Oxygen-, Nitrogen-, and Sulfur-Containing Heterocycles: Recent Advances in De Novo Synthesis and Prospect. ACS Publications. Available at: [\[Link\]](#)
- Stability-indicating UV/Vis Spectrophotometric Method for Diazepam, Development and Validation. Indian Journal of Pharmaceutical Sciences. Available at: [\[Link\]](#)

- Heterocycles Containing Nitrogen and Sulfur as Potent Biologically Active Scaffolds. IntechOpen. Available at: [\[Link\]](#)
- Development and validation of UV–Vis spectrophotometry-colorimetric method for the specific quantification of rivastigmine tartrate from separable effervescent microneedles. Scientific Reports. Available at: [\[Link\]](#)
- Drug Analytical Research - UV Spectrophotometric method for quantitative determination of Agomelatine in coated tablets. Drug Analytical Research. Available at: [\[Link\]](#)

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Sources

- 1. Synthesis of dimeric 1,2-benzothiazine 1,1-dioxide scaffolds: molecular structures, Hirshfeld surface analysis, DFT and enzyme inhibition studies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. books.rsc.org [books.rsc.org]
- 4. Special Issue: Sulfur-Nitrogen Heterocycles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Development of forced degradation and stability indicating studies of drugs—A review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. pharmainfo.in [pharmainfo.in]
- 7. ajpsonline.com [ajpsonline.com]
- 8. Analytical Methods Used for the Detection and Quantification of Benzodiazepines - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. Analytical Method Development and Validation for the Estimation of Diltiazem Hydrochloride in Bulk and Pharmaceutical Dosage Form by RP- HPLC - Int J Pharm Chem Anal [[ijpca.org](https://www.ijpca.org)]
- 10. scielo.br [scielo.br]
- 11. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- 12. High-performance liquid chromatography method for assay of diltiazem hydrochloride and its related compounds in bulk drug and finished tablets - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. derpharmachemica.com [derpharmachemica.com]
- 14. Analysis of diuretic doping agents by HPLC screening and GC-MSD confirmation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. pdf.benchchem.com [pdf.benchchem.com]
- 16. mac-mod.com [mac-mod.com]
- 17. Determination of benzothiazoles from complex aqueous samples by liquid chromatography-mass spectrometry following solid-phase extraction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. 2,1-Benzothiazine – (quinolin/thiophen)yl hydrazone frameworks as new monoamine oxidase inhibitory agents; synthesis, in vitro and in silico investigation - PMC [pmc.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. mdpi.com [mdpi.com]
- 21. derpharmachemica.com [derpharmachemica.com]
- 22. arcjournals.org [arcjournals.org]
- 23. ijpsonline.com [ijpsonline.com]
- 24. Redirecting [linkinghub.elsevier.com]
- 25. seer.ufrgs.br [seer.ufrgs.br]
- 26. scispace.com [scispace.com]
- 27. scribd.com [scribd.com]
- 28. database.ich.org [database.ich.org]
- 29. Q2(R1) Validation of Analytical Procedures: Text and Methodology Guidance for Industry | FDA [fda.gov]
- 30. ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology - ECA Academy [gmp-compliance.org]
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